

Overcoming poor Corynoxidine permeability in cell models

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Compound of Interest

Compound Name: Corynoxidine

Cat. No.: B162095

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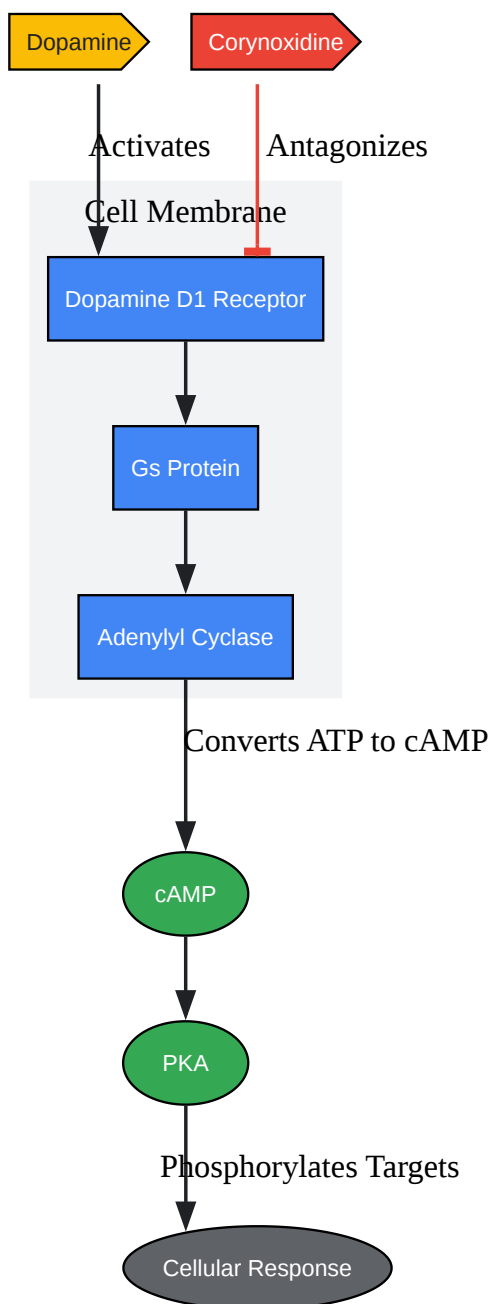
Technical Support Center: Corynoxidine Permeability

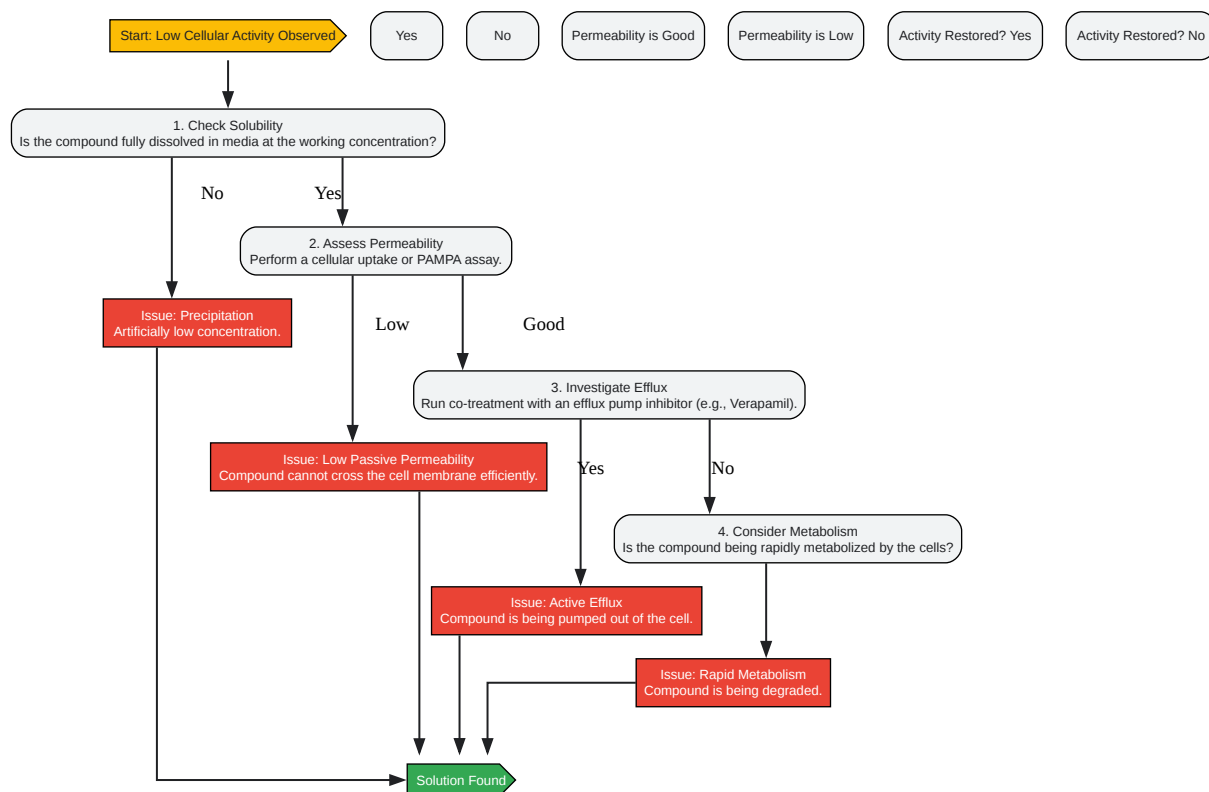
Welcome to the technical support center for researchers, scientists, and drug development professionals. This resource provides troubleshooting guides and frequently asked questions (FAQs) to address the common challenge of poor **Corynoxidine** permeability in cell models.

Frequently Asked Questions (FAQs)

Q1: What is Corynoxidine and what is its primary mechanism of action?

Corynoxidine is an alkaloid compound investigated for its pharmacological activities. Its primary mechanism of action is as a dopamine receptor antagonist. Specifically, it targets the D1-like family of dopamine receptors (D1 and D5).[1][2] These receptors are G-protein coupled receptors (GPCRs) that, upon activation by dopamine, couple to a stimulatory G-protein (Gs). [1][3] This coupling activates the enzyme adenylyl cyclase, leading to an increase in the intracellular second messenger cyclic AMP (cAMP).[3] Elevated cAMP levels then activate Protein Kinase A (PKA), which phosphorylates various downstream targets, modulating neuronal activity and other cellular processes. By acting as an antagonist, **Corynoxidine** blocks this cascade.





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References

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- 2. medchemexpress.com [medchemexpress.com]
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